

Application Notes and Protocols for Quantifying Azilsartan Medoxomil in Plasma

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Compound of Interest

Compound Name: Azilsartan methyl ester

Cat. No.: B176507

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This document provides detailed application notes and protocols for the quantitative analysis of Azilsartan medoxomil in plasma samples. The information is intended for researchers, scientists, and professionals involved in drug development and pharmacokinetic studies.

Introduction

Azilsartan medoxomil is an angiotensin II receptor blocker (ARB) used for the treatment of hypertension. It is a prodrug that is rapidly hydrolyzed to its active metabolite, Azilsartan, in the gastrointestinal tract. Accurate quantification of Azilsartan in plasma is crucial for pharmacokinetic and bioequivalence studies. This document outlines validated bioanalytical methods, primarily focusing on Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) and High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV).

Quantitative Data Summary

The following tables summarize the key quantitative parameters of various analytical methods for the determination of Azilsartan (the active moiety of Azilsartan medoxomil) in plasma.

Table 1: LC-MS/MS Methods for Azilsartan Quantification in Plasma

Parameter	Method 1	Method 2	Method 3
Linearity Range	1 - 4000 ng/mL[1]	0.01 - 10.0 µg/mL[2]	0.020 - 4.000 µg/mL[3]
Lower Limit of Quantification (LLOQ)	1 ng/mL[1]	10 ng/mL[2]	0.020 µg/mL[3]
Extraction Recovery	~80%[1]	83.2% - 96.2%[2]	91.54% - 96.69%[3][4]
Precision (Intra-day & Inter-day)	Within acceptable limits[1]	< 12%[2]	Well below ±15%[3]
Accuracy	Within acceptable limits[1]	89.2% - 110.2%[2]	N/A
Internal Standard (IS)	Omeprazole[2]	Valsartan[3]	N/A

Table 2: HPLC-UV/RP-HPLC Methods for Azilsartan Medoxomil Quantification in Plasma

Parameter	Method 1	Method 2	Method 3
Linearity Range	0.1 - 1.5 µg/mL[5][6]	1.0 - 9.0 µg/mL[7]	2 - 10 µg/mL[8]
Limit of Detection (LOD)	N/A	0.150 µg/mL[7]	0.01 µg/mL[8]
Limit of Quantification (LOQ)	N/A	0.400 µg/mL[7]	0.04 µg/mL[8]
Extraction Recovery	93.7%[5][6]	92.35%[7]	99% - 101%[8]
Precision (Intra-day)	3.07% - 13.0%[5][6]	1.53% - 8.41%[7]	< 2.0%[8]
Precision (Inter-day)	0.04% - 13.8%[5][6]	1.78% - 4.59%[7]	N/A
Accuracy (Intra-day)	90% - 102.5%[5][6]	102% - 105%[7]	N/A
Accuracy (Inter-day)	93% - 109%[5][6]	99% - 113%[7]	N/A
Internal Standard (IS)	Telmisartan[5]	N/A	N/A

Experimental Protocols

Protocol 1: LC-MS/MS Method for Azilsartan Quantification

This protocol is based on a sensitive and specific method for the determination of Azilsartan in human plasma.^{[1][2]}

1. Sample Preparation (Liquid-Liquid Extraction)^[1]

- To 100 µL of plasma sample in a microcentrifuge tube, add the internal standard solution.
- Add 1 mL of extraction solvent (e.g., a mixture of ethyl acetate and dichloromethane).
- Vortex the mixture for 5 minutes.
- Centrifuge at 10,000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.
- Inject an aliquot into the LC-MS/MS system.

2. Chromatographic Conditions^{[1][2]}

- HPLC System: Agilent or equivalent
- Column: C18 reverse-phase column (e.g., SB-Aq, 3.0 mm × 100 mm, 3.5 µm)^[2]
- Mobile Phase: A mixture of ammonium acetate buffer (10mM, pH 4) and an organic solvent mixture (e.g., methanol and acetonitrile, 8:92, v/v).^[1]
- Flow Rate: 0.6 - 0.7 mL/min^{[1][2]}
- Injection Volume: 5 - 20 µL

- Column Temperature: Room temperature or controlled at 25°C

3. Mass Spectrometric Conditions[2]

- Mass Spectrometer: API 4000 or equivalent
- Ionization Mode: Negative Electrospray Ionization (ESI)[2]
- Detection Mode: Multiple Reaction Monitoring (MRM)[2]
- MRM Transitions:
 - Azilsartan: m/z 455.2 $\rightarrow$ 411.2[2]
 - Omeprazole (IS): m/z 422.1 $\rightarrow$ 198.0[2]

Protocol 2: HPLC-UV Method for Azilsartan Medoxomil Quantification

This protocol outlines a simple and robust HPLC-UV method for quantifying Azilsartan medoxomil in plasma.[5][6]

1. Sample Preparation (Solid-Phase Extraction)[5][6]

- Spike 475 μ L of plasma with the internal standard (Telmisartan).[5][6]
- Condition a solid-phase extraction (SPE) cartridge (e.g., C8) with methanol followed by water.
- Load the plasma sample onto the SPE cartridge.
- Wash the cartridge with water to remove interferences.
- Elute the analyte and internal standard with methanol.
- Evaporate the eluate to dryness.
- Reconstitute the residue in the mobile phase.

- Inject a portion into the HPLC system.

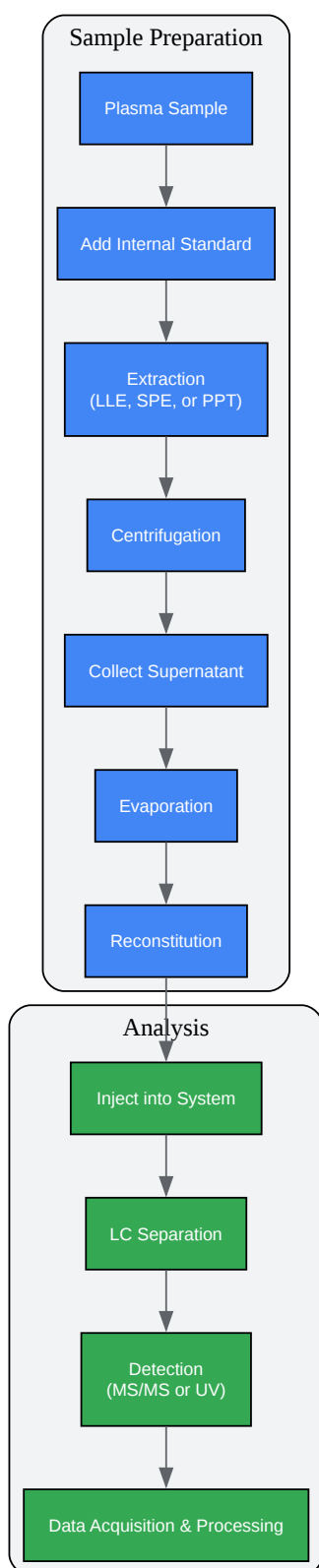
2. Chromatographic Conditions[5][6]

- HPLC System: Agilent HPLC or equivalent[5][6]
- Column: Inertsil C8 ODS column (5 μ m, 150 mm $\times$ 2.5 mm)[5][6]
- Mobile Phase: A mixture of phosphate buffer (pH 3.2), acetonitrile, and methanol (60:25:15, v/v/v).[5][6]
- Flow Rate: 1.5 mL/min[5][6]
- Injection Volume: 25 μ L[5][6]
- Column Temperature: 25°C[5][6]
- UV Detection: 254 nm[5][6]

Visualizations

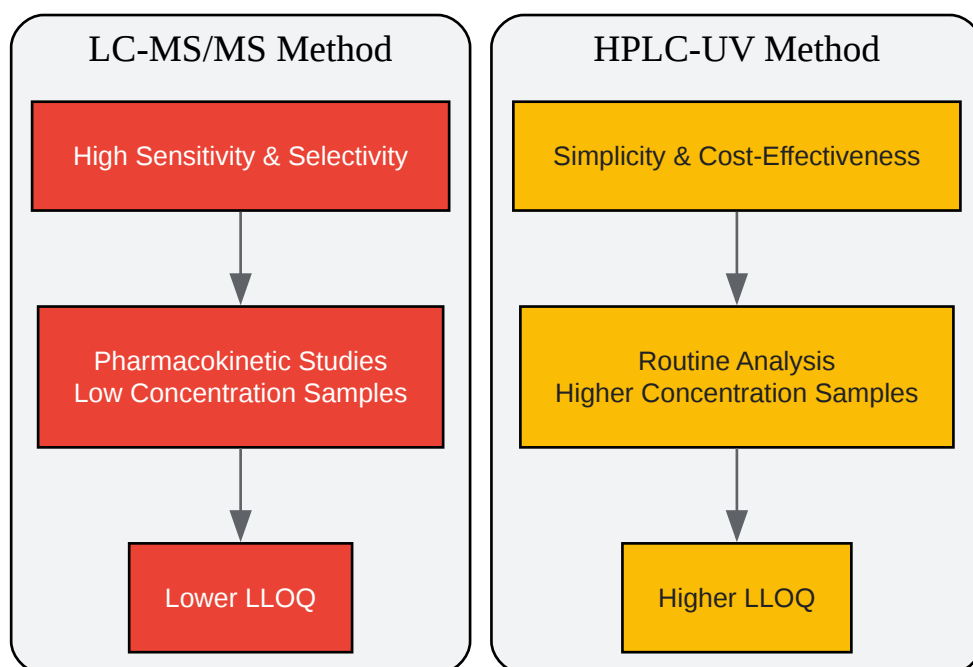
Experimental Workflow Diagrams

The following diagrams illustrate the typical experimental workflows for the quantification of Azilsartan medoxomil in plasma.



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Caption: General bioanalytical workflow for Azilsartan quantification.



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